

Application Notes and Protocols for 5-(4-Methylphenyl)-1,3-oxazole

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Compound of Interest

Compound Name: 5-(4-Methylphenyl)-1,3-oxazole

Cat. No.: B126241

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **5-(4-Methylphenyl)-1,3-oxazole** (CAS No. 143659-19-2). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the compound.

Physicochemical and Safety Data

Proper handling and storage protocols are informed by the physicochemical and hazard properties of a substance. The following tables summarize the available data for **5-(4-Methylphenyl)-1,3-oxazole**.

Table 1: Physicochemical Properties of **5-(4-Methylphenyl)-1,3-oxazole**

Property	Value	Source
CAS Number	143659-19-2	ChemScene[1], Sigma-Aldrich[2]
Molecular Formula	C ₁₀ H ₉ NO	ChemScene[1], Sigma-Aldrich[2]
Molecular Weight	159.18 g/mol	ChemScene[1]
Synonyms	5-(p-Tolyl)oxazole, 4-(1,3-Oxazol-5-yl)toluene	Sigma-Aldrich[2], CymitQuimica
Physical Form	Solid, low-melting solid, or yellow crystalline powder	Sigma-Aldrich[2], CymitQuimica
Purity	≥97%	ChemScene[1]
Topological Polar Surface Area (TPSA)	26.03 Å ²	ChemScene[1]
logP (octanol-water partition coefficient)	2.65002	ChemScene[1]
Hydrogen Bond Acceptors	2	ChemScene[1]
Hydrogen Bond Donors	0	ChemScene[1]
Rotatable Bonds	1	ChemScene[1]

Table 2: Hazard Identification and Safety Precautions

Category	Information	Source
GHS Pictogram	GHS07 (Exclamation Mark)	Sigma-Aldrich [2]
Signal Word	Warning	Sigma-Aldrich [2]
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	Sigma-Aldrich [2]
Precautionary Statements (Prevention)	P261: Avoid breathing dust/fumes/gas/mist/vapors/spray.P264: Wash skin thoroughly after handling.P271: Use only outdoors or in a well-ventilated area.P280: Wear protective gloves/protective clothing/eye protection/face protection.	Sigma-Aldrich [2]
Precautionary Statements (Response)	P302+P352: IF ON SKIN: Wash with plenty of soap and water.P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.P312: Call a POISON CENTER or doctor if you feel unwell.	Sigma-Aldrich [2]
Precautionary Statements (Storage)	P403+P233: Store in a well-ventilated place. Keep container tightly closed.P405: Store locked up.	Sigma-Aldrich [2]

Precautionary Statements (Disposal)	P501: Dispose of contents/container to an approved waste disposal plant.	Sigma-Aldrich[2], ECHEMI[3]
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Handling and Storage Procedures

The following protocols are based on the known hazards of **5-(4-Methylphenyl)-1,3-oxazole** and general best practices for handling chemical irritants in a laboratory setting.[4][5][6]

Personal Protective Equipment (PPE)

A critical aspect of safe handling is the consistent use of appropriate PPE. The minimum required PPE when working with **5-(4-Methylphenyl)-1,3-oxazole** includes:

- Eye Protection: Chemical safety goggles. A face shield should be worn in situations with a higher risk of splashing.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile or neoprene). Consult the glove manufacturer's compatibility chart.
- Body Protection: A flame-retardant laboratory coat and an apron as needed.
- Footwear: Closed-toe shoes.



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Personal Protective Equipment Workflow.

Storage Protocol

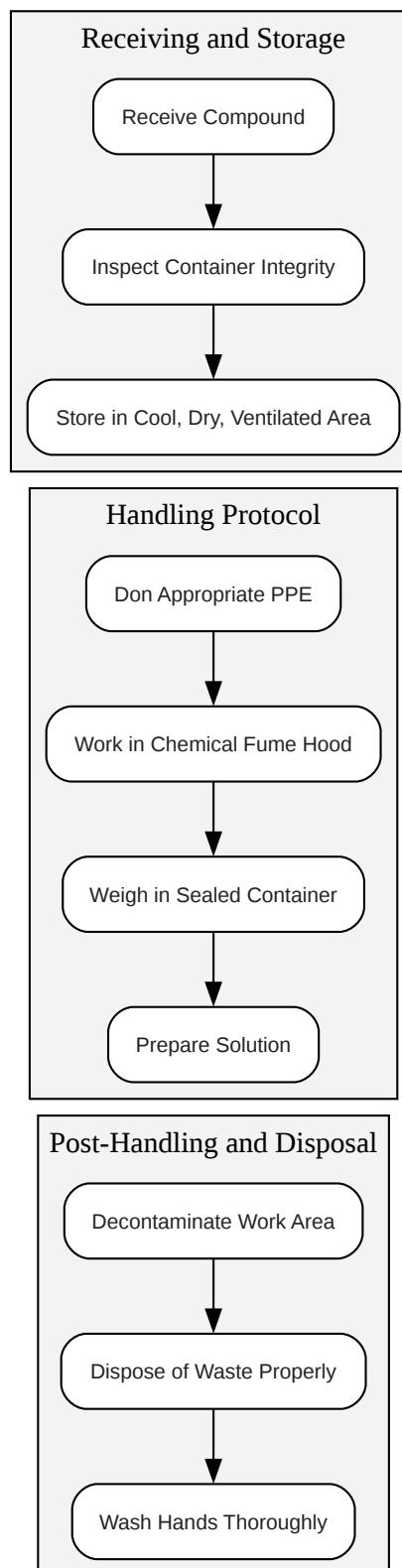
Proper storage is essential for maintaining the stability of the compound and preventing accidental exposure.

- Container: Store in a tightly sealed, clearly labeled container.[5]
- Location: Keep in a cool, dry, and well-ventilated area.[5] Store below eye level to minimize the risk of spills to the face.[6]
- Incompatibilities: Store away from strong oxidizing agents and other incompatible materials as indicated by safety data sheets for similar compounds.
- Environment: Protect from moisture and direct sunlight.

General Handling Protocol

Due to its irritant properties, **5-(4-Methylphenyl)-1,3-oxazole** should be handled with care.

- Ventilation: All handling of the solid compound or its solutions should be performed in a certified chemical fume hood.[6][7]
- Dispensing: When weighing the solid, do not dispense it directly onto a balance in the open lab.[7] Instead, pre-tare a sealed container, transfer the desired amount of the compound into the container inside the fume hood, and then re-seal and weigh.[7]
- Hygiene: Wash hands thoroughly with soap and water after handling.[7] Avoid touching your face, personal items, or lab equipment with gloved hands.[8]
- Spills: In case of a small spill, decontaminate the area promptly using appropriate spill cleanup materials.[4] For larger spills, evacuate the area and contact Environmental Health and Safety.[4]

[Click to download full resolution via product page](#)*General Handling and Storage Workflow.*

Experimental Protocols

As no specific experimental protocols for **5-(4-Methylphenyl)-1,3-oxazole** were found, a general procedure for preparing a stock solution is provided below. This should be adapted based on the specific requirements of your experiment.

Preparation of a Stock Solution

- Pre-Experiment Checklist:
 - Ensure a certified chemical fume hood is available and functioning correctly.
 - Verify the availability of all necessary PPE.
 - Have appropriate solvent and glassware ready.
 - Ensure a designated hazardous waste container is accessible.
- Procedure:
 1. Calculate the required mass of **5-(4-Methylphenyl)-1,3-oxazole** for the desired concentration and volume of the stock solution.
 2. Following the dispensing protocol in section 2.3, weigh the calculated amount of the compound into a suitable container (e.g., a vial or flask).
 3. Inside the fume hood, add the desired solvent to the container with the compound.
 4. If necessary, gently agitate the container (e.g., using a magnetic stirrer or by swirling) until the solid is completely dissolved. Sonication may be used if the compound is difficult to dissolve, but ensure the container is sealed to prevent aerosolization.
 5. Once dissolved, clearly label the container with the compound name, concentration, solvent, and date of preparation.
 6. Store the stock solution under the appropriate conditions as outlined in section 2.2.

Waste Disposal

All waste containing **5-(4-Methylphenyl)-1,3-oxazole**, including contaminated consumables and spill cleanup materials, must be treated as hazardous waste.[4][9]

- Container: Use a clearly labeled, sealable, and chemically compatible hazardous waste container.[9]
- Segregation: Do not mix with incompatible waste streams.
- Disposal: Follow all institutional and local regulations for the disposal of chemical waste. Contact your institution's Environmental Health and Safety department for specific guidance and to schedule a waste pickup.[9]

Emergency Procedures

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing.[4] Seek medical attention.[4]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4] Seek immediate medical attention.[4]
- Inhalation: Move the affected person to fresh air.[4] If breathing is difficult, provide oxygen. Seek medical attention.[4]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

For any significant exposure or emergency, contact your institution's emergency response line.

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